

Mavelertinib versus Osimertinib efficacy comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Mavelertinib

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Osimertinib Efficacy Data from Clinical Trials

Trial Name / Context	Phase	Patient Population	Key Efficacy Endpoints	Reference / NCT Number
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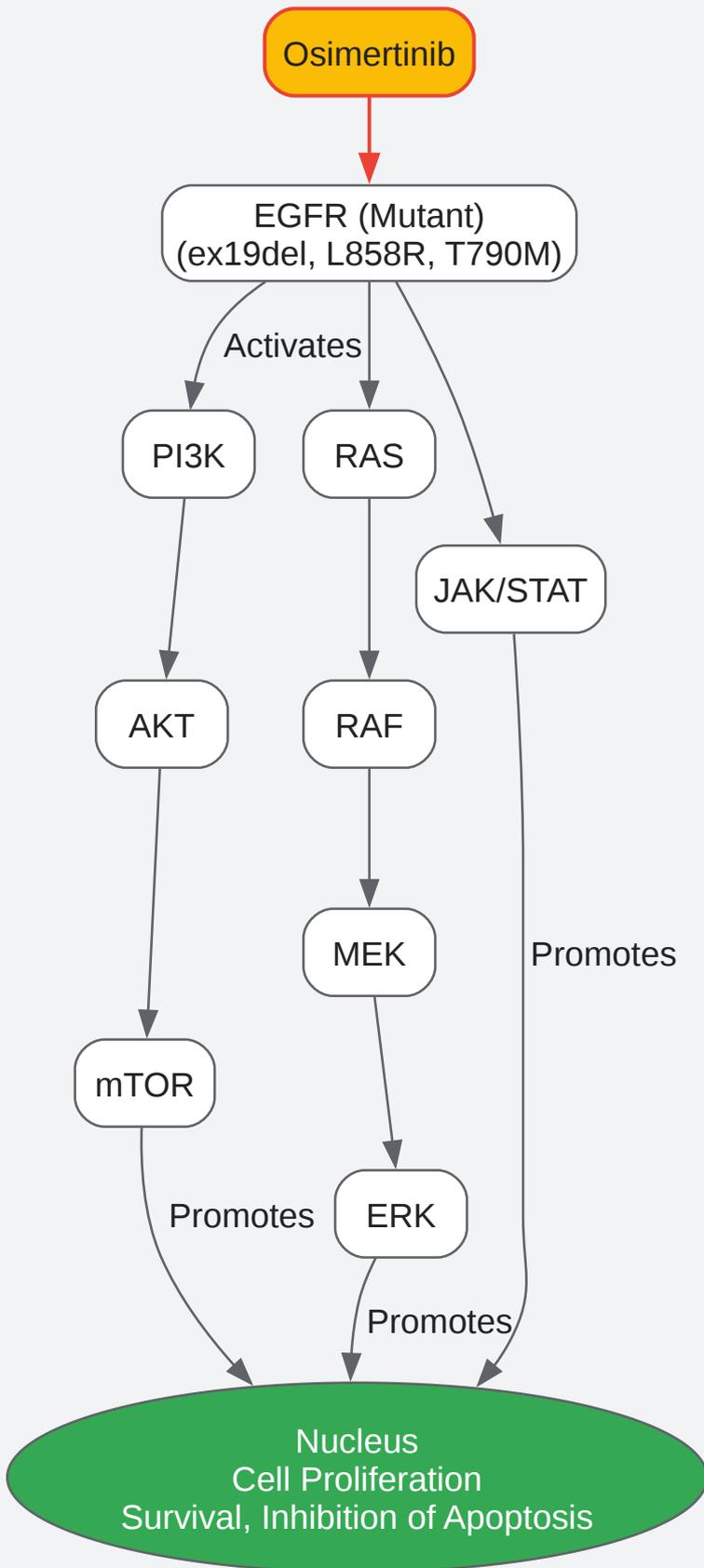
| **FLAURA** (1st-line) [1] [2] | III | Previously untreated advanced *EGFRm* NSCLC | - **Median PFS:** 18.9 months

- **ORR:** 80% | NCT02296125 | | **AURA3** (2nd-line) [3] [1] [2] | III | T790M-positive NSCLC post 1st-line EGFR-TKI | - **Median PFS:** 10.1 months vs. 4.4 months (chemotherapy)
- **ORR:** 71% vs. 31% (chemotherapy) | NCT02151981 | | **Consolidative RT Study** [4] | II | Advanced *EGFRm* NSCLC receiving osimertinib + consolidative radiotherapy | - **Median PFS:** 32.3 months
- **Median OS:** 45 months | NCT03667820 | | **Real-World Study** [3] | N/A | Post 1st-line osimertinib (AURA3-eligible patients) | - **Median PFS:** 8.0 months
- **Median OS:** 24.0 months | N/A |

Osimertinib's Mechanism of Action and Key Signaling Pathways

Osimertinib is a third-generation, irreversible EGFR tyrosine kinase inhibitor (TKI). It selectively targets EGFR sensitizing mutations (exon 19 deletion, L858R) and the T790M resistance mutation, while sparing wild-type EGFR [5] [1] [2]. The following diagram illustrates its mechanism and the signaling pathways involved.

EGFR Downstream Signaling Pathways



C797S Mutation

MET Amplification

Byprack Track Activation

Phenotypic Transformation

Key: Osimertinib Resistance Mechanisms

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A primary mechanism of resistance to Osimertinib is the **C797S mutation** in EGFR exon 20, which prevents the drug from binding [5] [1]. Other common resistance mechanisms include **MET or HER2 amplification**, activation of alternative pathways like **RAS-MAPK or PI3K-AKT**, and **histological transformation** [1].

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To cite this document: Smolecule. [Mavelertinib versus Osimertinib efficacy comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547946#mavelertinib-versus-osimertinib-efficacy-comparison>]

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